

# Safe Disposal of 2,4,6-Triphenyl-1-hexene: A Procedural Guide

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## Compound of Interest

Compound Name: 2,4,6-Triphenyl-1-hexene

Cat. No.: B099896

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This guide provides essential safety and logistical information for the proper disposal of **2,4,6-Triphenyl-1-hexene**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with environmental regulations.

## Health and Safety Data Summary

Proper handling of **2,4,6-Triphenyl-1-hexene** is crucial due to its hazardous properties. The following table summarizes key safety data from the Safety Data Sheet (SDS).[1]

| Hazard Classification                            | GHS Code | Description  |
|--|----------|--|
| Flammable liquids                                | H225     | Highly flammable liquid and vapour.[1]                   |
| Specific target organ toxicity — single exposure | H336     | May cause drowsiness or dizziness.[1]                    |
| -  | EUH066   | Repeated exposure may cause skin dryness or cracking.[1] |

## Disposal Protocol for 2,4,6-Triphenyl-1-hexene

The primary recommendation for the disposal of **2,4,6-Triphenyl-1-hexene** is to utilize a licensed hazardous waste disposal company.<sup>[1]</sup> Improper disposal, such as pouring it down the drain or allowing it to evaporate, is not permissible for flammable organic solvents.

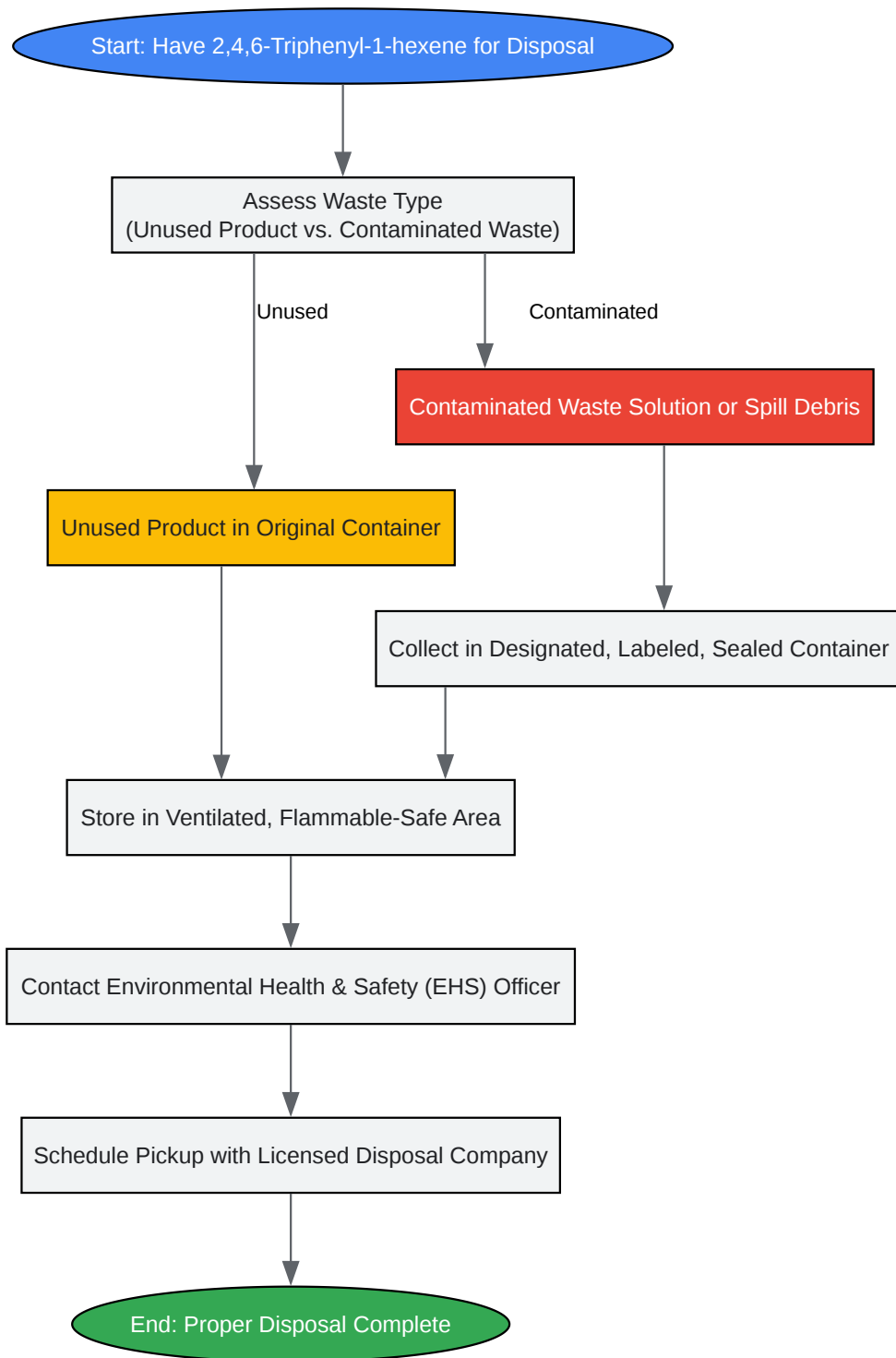
#### Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE, including safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Waste Collection:
  - Collect waste **2,4,6-Triphenyl-1-hexene** in a designated, properly labeled, and sealed container. The container must be compatible with flammable organic compounds.
  - Do not mix **2,4,6-Triphenyl-1-hexene** with other incompatible waste materials.
  - Unused **2,4,6-Triphenyl-1-hexene** that is no longer needed should be left in its original container.
- Waste Storage:
  - Store the waste container in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.<sup>[1]</sup>
  - The storage area should be a designated satellite accumulation area for hazardous waste.
- Spill Management:
  - Small Spills: Absorb the spill with an inert material such as vermiculite, dry sand, or earth. Place the contaminated absorbent material into a sealed, labeled container for disposal.
  - Large Spills: In the event of a large spill, immediately evacuate the area, eliminate all ignition sources, and contact your institution's environmental health and safety (EHS) office for assistance.
- Arranging for Disposal:

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- If your institution does not have a dedicated EHS office, you will need to contract a licensed hazardous waste disposal company directly. Some licensed disposal companies in the United States include Clean Harbors, Veolia, and Ingenium.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2,4,6-Triphenyl-1-hexene**.



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Caption: Disposal workflow for **2,4,6-Triphenyl-1-hexene**.

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## References

- 1. hpc-standards.com [hpc-standards.com]
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